

An In-depth Technical Guide to **cis-3-Nonene** (CAS 20237-46-1)

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Compound of Interest

Compound Name: *cis-3-Nonene*

Cat. No.: B1606493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cis-3-Nonene** (CAS: 20237-46-1), a long-chain alkene of interest in various fields of chemical research and development. This document details its chemical and physical properties, outlines established synthesis and purification protocols, and discusses its analytical characterization and potential applications.

Chemical and Physical Properties

cis-3-Nonene, also known as (Z)-3-Nonene, is a colorless liquid with a molecular formula of C_9H_{18} .^[1] It is characterized by a carbon-carbon double bond between the third and fourth carbon atoms, with the alkyl chains on the same side of the double bond, resulting in a cis configuration. This seemingly subtle structural feature significantly influences its physical properties and chemical reactivity compared to its trans-isomer. Below is a summary of its key quantitative data.

Property	Value	Unit	Source(s)
Molecular Formula	C ₉ H ₁₈	-	[1]
Molecular Weight	126.24	g/mol	[1]
CAS Number	20237-46-1	-	[2]
Density (Predicted)	0.739 ± 0.06	g/cm ³	[1]
Boiling Point (Predicted)	145.7 ± 7.0	°C	[1]
Flash Point	32.2	°C	[1]
Refractive Index	1.427	-	[1]
Vapor Pressure (Predicted at 25°C)	6.1 ± 0.1	mmHg	[1]
LogP (Octanol-Water Partition Coefficient)	3.53290	-	[1]
Water Solubility	Insoluble	-	[3]
Solubility in Organic Solvents	Soluble	-	[3]

Synthesis of cis-3-Nonene

The stereoselective synthesis of **cis-3-Nonene** can be achieved through several established organic chemistry methodologies. The two most common and reliable methods are the partial hydrogenation of an alkyne using a poisoned catalyst and the Wittig reaction with a non-stabilized ylide.

Partial Hydrogenation of 3-Nonyne with Lindlar's Catalyst

This method involves the syn-addition of hydrogen across the triple bond of 3-nonyne, yielding the cis-alkene. The Lindlar catalyst, a palladium catalyst poisoned with lead acetate and

quinoline, is crucial for stopping the hydrogenation at the alkene stage and ensuring cis-stereoselectivity.^{[4][5]}

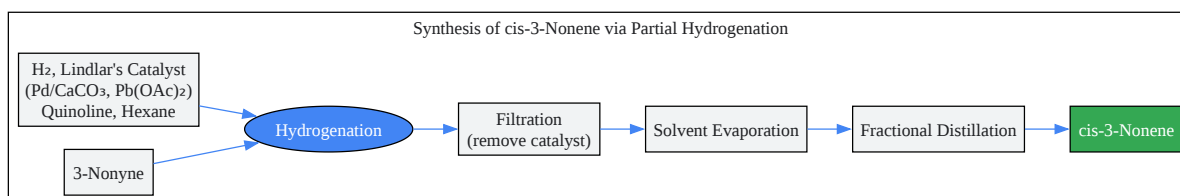
Materials:

- 3-Nonyne
- Lindlar's catalyst (5% Pd on CaCO₃, poisoned with lead acetate)
- Quinoline
- Hexane (anhydrous)
- Hydrogen gas (H₂)
- Round-bottom flask
- Hydrogenation apparatus (e.g., balloon hydrogenation setup or Parr hydrogenator)
- Magnetic stirrer

Procedure:

- In a round-bottom flask, dissolve 3-nonyne in anhydrous hexane.
- Add Lindlar's catalyst (typically 5-10 mol% relative to the alkyne) and a small amount of quinoline (as a further deactivating agent).
- Seal the flask and flush the system with hydrogen gas.
- Maintain a positive pressure of hydrogen (e.g., using a balloon) and stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting alkyne and the formation of the product. It is critical to stop the reaction once the alkyne is consumed to prevent over-reduction to nonane.

- Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst.
- Wash the Celite pad with hexane.
- Combine the filtrate and washings and remove the solvent under reduced pressure to yield crude **cis-3-Nonene**.
- Purify the crude product by fractional distillation.



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Diagram 1: Workflow for the synthesis of **cis-3-Nonene** via partial hydrogenation.

Wittig Reaction

The Wittig reaction provides a versatile route to alkenes from aldehydes and ketones. To synthesize **cis-3-Nonene**, a non-stabilized phosphorus ylide is reacted with an aldehyde. The use of a non-stabilized ylide generally favors the formation of the cis-alkene.[6]

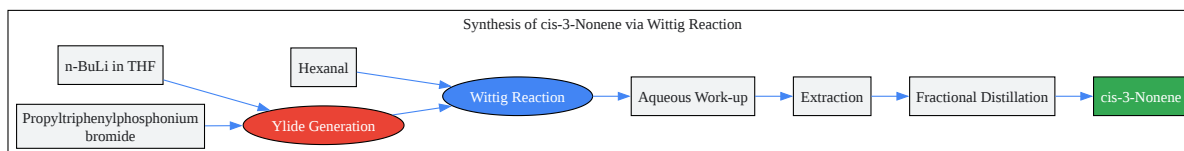
Materials:

- Propyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexanes
- Hexanal
- Anhydrous tetrahydrofuran (THF)

- Schlenk flask or a flame-dried round-bottom flask with a septum
- Magnetic stirrer
- Syringes

Procedure:

- **Ylide Generation:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon), suspend propyltriphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0 °C in an ice bath. Slowly add a solution of n-BuLi in hexanes dropwise. The formation of a deep red or orange color indicates the generation of the ylide. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature for 1 hour.
- **Reaction with Aldehyde:** Cool the ylide solution to -78 °C using a dry ice/acetone bath. Add a solution of hexanal in anhydrous THF dropwise.
- **Work-up:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight. Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- **Extraction and Purification:** Extract the aqueous layer with diethyl ether or pentane. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure. The crude product will contain triphenylphosphine oxide as a byproduct.
- Purify the crude **cis-3-Nonene** by fractional distillation.



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Diagram 2: Workflow for the synthesis of **cis-3-Nonene** via the Wittig reaction.

Purification

For both synthetic routes, the primary method for purifying **cis-3-Nonene** is fractional distillation. This technique separates compounds based on differences in their boiling points.^[7] Given that the boiling point of **cis-3-Nonene** is close to that of its trans-isomer and other potential impurities, a fractionating column with a high number of theoretical plates (e.g., a Vigreux or packed column) is recommended for efficient separation.^[8] The distillation should be performed under atmospheric or reduced pressure, with careful monitoring of the head temperature to collect the desired fraction.

Analytical Characterization

The identity and purity of synthesized **cis-3-Nonene** are confirmed using a combination of spectroscopic and chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for assessing the purity of **cis-3-Nonene** and separating it from its trans-isomer and other byproducts.

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: A non-polar capillary column such as HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) is suitable.^[9]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Oven Temperature Program: An initial temperature of 40-50 °C held for 2-5 minutes, followed by a ramp of 5-10 °C/min to a final temperature of 200-250 °C.^{[10][11]} A scouting gradient is recommended to optimize the separation.^[10]

- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 30-300.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for confirming the structure of **cis-3-Nonene**, particularly the stereochemistry of the double bond.

- Instrument: Bruker Avance 400 MHz or equivalent.
- Solvent: Deuterated chloroform (CDCl_3).
- ^1H NMR: The olefinic protons in the cis configuration will appear as a characteristic multiplet, and the coupling constant between them (J-value) will be indicative of the cis geometry (typically in the range of 6-12 Hz).
- ^{13}C NMR: The chemical shifts of the sp^2 hybridized carbons of the double bond will be distinct from the sp^3 hybridized carbons of the alkyl chains.^[1] The spectrum is typically recorded with broadband proton decoupling.^[12]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Instrument: PerkinElmer Spectrum Two or equivalent with an attenuated total reflectance (ATR) accessory.
- Sample Preparation: A small drop of the neat liquid is placed directly on the ATR crystal.
- Data Acquisition: Spectra are typically collected from 4000 to 600 cm^{-1} with a resolution of 4 cm^{-1} .

- **Characteristic Absorptions:** The spectrum of **cis-3-Nonene** will show C-H stretching vibrations of the alkyl groups ($\sim 2850\text{-}2960\text{ cm}^{-1}$), C=C stretching of the cis-alkene ($\sim 1650\text{ cm}^{-1}$), and a characteristic C-H out-of-plane bending for a cis-disubstituted alkene ($\sim 700\text{-}730\text{ cm}^{-1}$).

Reactivity

The primary site of reactivity in **cis-3-Nonene** is the electron-rich carbon-carbon double bond. It undergoes typical electrophilic addition reactions characteristic of alkenes. Due to steric hindrance from the alkyl chains being on the same side of the double bond, cis-alkenes can sometimes exhibit different reactivity or selectivity compared to their trans-counterparts.[\[13\]](#)[\[14\]](#)

Applications

cis-3-Nonene and related long-chain alkenes have applications in several areas of the chemical industry:

- **Flavors and Fragrances:** As a volatile organic compound, it may contribute to certain aromas and is used as a building block for the synthesis of more complex fragrance and flavor compounds.[\[1\]](#) The synthesis of related compounds like cis-3-hexenol, known for its "green" scent, is of significant industrial importance.[\[15\]](#)[\[16\]](#)
- **Chemical Synthesis:** It serves as a precursor for the synthesis of a variety of other organic molecules, including alcohols, epoxides, and polymers.[\[1\]](#)
- **Insect Pheromones:** While there is no direct evidence of **cis-3-Nonene** itself being an insect pheromone, the cis-alkene motif is a common structural feature in many insect sex and aggregation pheromones.[\[17\]](#)[\[18\]](#) Therefore, it can be a valuable starting material or intermediate in the synthesis of such compounds for applications in pest management.

Safety and Handling

cis-3-Nonene is a flammable liquid and should be handled with appropriate safety precautions.

- **Handling:** Work in a well-ventilated area, preferably in a fume hood. Keep away from heat, sparks, and open flames. Use non-sparking tools and take precautionary measures against static discharge.

- Personal Protective Equipment (PPE): Wear safety glasses or goggles, chemical-resistant gloves, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from ignition sources.
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - Inhalation: Move to fresh air.
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

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